

Technical Guide: Synthesis and Applications of Thieno[2,3-c]pyrazole Scaffolds

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Compound of Interest

Compound Name: (1,3-Dimethyl-1H-thieno[2,3-c]pyrazol-5-yl)methanol

CAS No.: 423769-75-9

Cat. No.: B1333435

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Executive Summary

The thieno[2,3-c]pyrazole system represents a privileged bicyclic scaffold in medicinal chemistry, distinct from its more common isomer, thieno[3,2-c]pyrazole.^[1] Characterized by the fusion of a thiophene ring to the c-face (C3-C4 bond) of a pyrazole ring, this moiety acts as a bioisostere for indazoles and thienopyrimidines. Recent high-throughput screenings have identified thieno[2,3-c]pyrazole derivatives (notably Tpz-1) as potent cytotoxic agents against acute myeloid leukemia (AML) and solid tumors, functioning via multi-kinase modulation (p38, Akt, STAT3) and microtubule destabilization.

This guide provides a rigorous technical analysis of the synthetic architecture, structural activity relationships (SAR), and therapeutic utility of thieno[2,3-c]pyrazoles.

Part 1: Structural Architecture & Nomenclature

The thieno[2,3-c]pyrazole system comprises a five-membered thiophene ring fused to a five-membered pyrazole ring. Correct numbering is critical for synthetic planning and SAR analysis.

- **Fusion Bond:** The fusion occurs between the C2-C3 bond of the thiophene and the C3-C4 bond of the pyrazole.
- **Numbering:** By convention, the sulfur atom is often assigned position 1 in the isolated thiophene, but in the fused system, IUPAC rules prioritize the nitrogen-containing ring (pyrazole) or follow specific fusion numbering. However, in medicinal chemistry literature, the scaffold is often numbered to highlight the functionalizable positions:

-1,

-3 (pyrazole methyl/aryl), and

-5 (thiophene ester/amide).

Isomeric Distinction

Researchers must distinguish this scaffold from its isomers:

- Thieno[2,3-c]pyrazole: Subject of this guide.
- Thieno[3,2-c]pyrazole: Common Aurora kinase inhibitor scaffold.[\[2\]](#)
- Thieno[3,4-c]pyrazole: Less stable, quinoid-like character.

Part 2: Synthetic Methodologies

The most robust synthetic route to thieno[2,3-c]pyrazoles involves building the thiophene ring onto a pre-functionalized pyrazole core. This approach allows for high diversity at the

-1 and

-3 positions early in the synthesis.

Protocol A: The Thorpe-Ziegler Cyclization Route

This method utilizes 5-chloro-pyrazole-4-carbaldehydes or nitriles as electrophilic precursors.

Step 1: Precursor Synthesis (Vilsmeier-Haack)

Starting material: Pyrazolone or hydrazone derivatives. Reaction: Vilsmeier-Haack formylation (

) yields 5-chloro-3-methyl-1-phenyl-1H-pyrazole-4-carbaldehyde.

- Mechanism:[3][4][5] The chloro group at C5 is activated for nucleophilic aromatic substitution ().

Step 2: Thiophene Ring Closure

Reagents: Ethyl thioglycolate (

), Base (

or

).

- Mechanism:
 - S-Alkylation: The thiolate anion attacks the C5-Cl position of the pyrazole (displacement of chloride).
 - Cyclization: The active methylene of the thioglycolate undergoes an aldol-type condensation with the C4-aldehyde (or nitrile).
 - Aromatization: Loss of water (or tautomerization) yields the thieno[2,3-c]pyrazole core.

“

Critical Control Point: If the precursor is a nitrile (4-cyano-5-chloropyrazole), the product is a 4-amino-thieno[2,3-c]pyrazole. If the precursor is an aldehyde, the product is typically the thieno[2,3-c]pyrazole-5-carboxylate.

Experimental Protocol: Synthesis of Ethyl 3-methyl-1-phenyl-1H-thieno[2,3-c]pyrazole-5-carboxylate

Reagents:

- 5-Chloro-3-methyl-1-phenyl-1H-pyrazole-4-carbaldehyde (1.0 eq)[\[6\]](#)
- Ethyl thioglycolate (1.2 eq)
- Anhydrous Potassium Carbonate (, 2.0 eq)
- Solvent: DMF or Ethanol

Procedure:

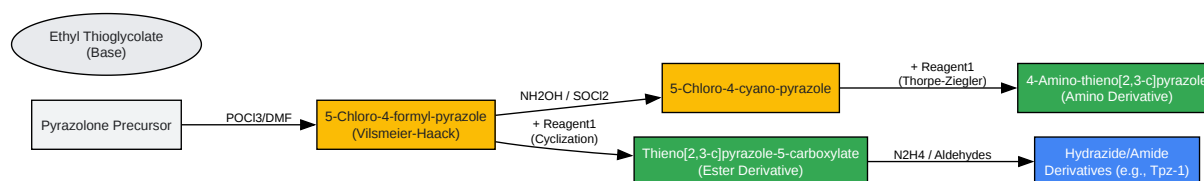
- Dissolution: Dissolve 10 mmol of the chloro-aldehyde in 20 mL of ethanol.
- Addition: Add 12 mmol of ethyl thioglycolate followed by 20 mmol of .
- Reflux: Heat the mixture at reflux () for 4–6 hours. Monitor by TLC (Hexane:EtOAc 3:1).
- Work-up: Cool to room temperature. Pour the reaction mixture into 100 mL of ice-water.
- Isolation: The precipitate is filtered, washed with cold water, and recrystallized from ethanol.
- Yield: Typical yields range from 75–85%.

Validation:

- NMR (DMSO-): Look for the disappearance of the aldehyde proton (~9.8 ppm) and the appearance of the thiophene C-H (if unsubstituted) or ester ethyl signals.

Part 3: Visualization of Synthetic Logic

The following diagram illustrates the divergent synthesis of thieno[2,3-c]pyrazoles from a common pyrazole precursor.



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Caption: Divergent synthesis of thieno[2,3-c]pyrazole scaffolds via 5-chloro-pyrazole intermediates.

Part 4: Applications in Drug Discovery[1]

Oncology: The Tpz-1 Case Study

The derivative Tpz-1 (

-(2-methoxybenzylidene)-3-methyl-1-phenyl-1H-thieno[2,3-c]pyrazole-5-carbohydrazide) has emerged as a lead compound for acute leukemias.

- Mechanism of Action: Tpz-1 does not act on a single target but induces a systemic collapse of survival signaling.
 - Downregulation: p38 MAPK, CREB, Akt, STAT3.[1][4]
 - Upregulation (Hyperphosphorylation): Fgr, Hck, ERK 1/2.[1][4][7]
 - Cytoskeletal Effect: Disruption of mitotic spindles, leading to G2/M arrest.
- Potency:

values in the low micromolar/nanomolar range (0.19 – 2.99

) against HL-60 and other leukemic lines.

Kinase Inhibition

Thieno[2,3-c]pyrazoles serve as ATP-competitive inhibitors.

- Aurora Kinases: Analogous to the [3,2-c] isomers, these compounds inhibit Aurora-A/B, preventing centrosome maturation.
- VEGFR-2: Substituted thieno[2,3-c]pyrazoles have shown anti-angiogenic potential by docking into the ATP binding pocket of VEGFR-2, forming H-bonds with key hinge region residues (e.g., Cys919).

Antimicrobial & Anti-inflammatory

Hydrazide derivatives at the C5 position exhibit broad-spectrum activity.

- Antioxidant: Scavenging of ROS, protecting against toxin-induced oxidative stress (e.g., 4-nonylphenol toxicity).
- Target: Likely inhibition of bacterial DNA gyrase or fungal CYP51, though mechanistic studies are less advanced than in oncology.

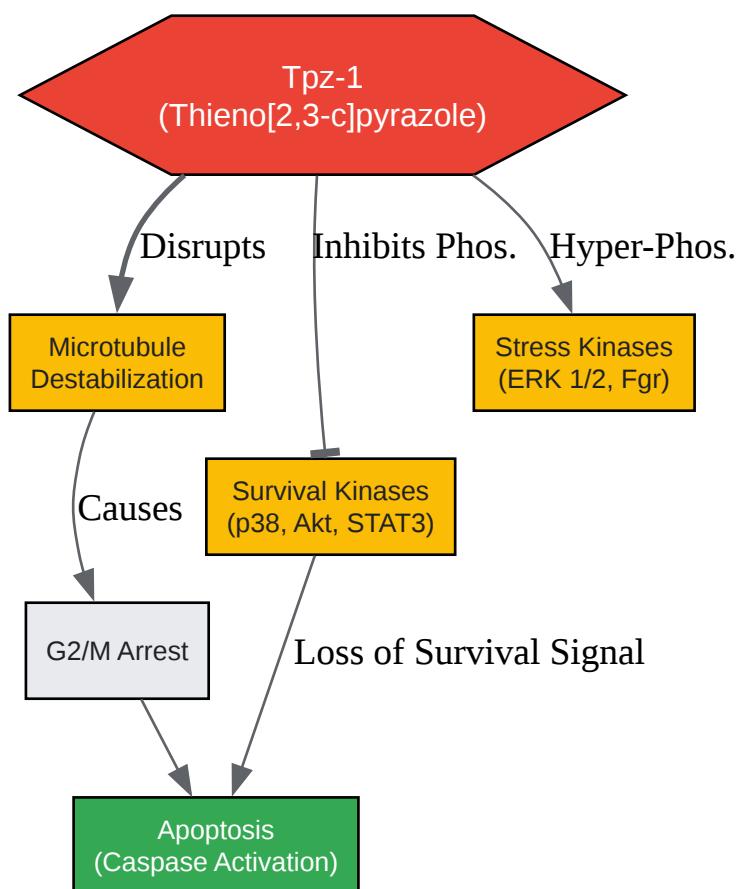
Part 5: Quantitative Data Summary

Table 1: Comparative Activity of Thieno[2,3-c]pyrazole Derivatives

Derivative Class	R-Group (C5)	Target/Mechanism	Key Outcome	Ref
Tpz-1	2-OMe-benzylidene-hydrazide	Microtubules / Multi-kinase	(HL-60 apoptosis)	[1]
Ester Analogues	Ethyl carboxylate	VEGFR-2 (Docking)	Anti-angiogenic potential	[2]
Amino-Nitriles	4-amino-5-cyano	Bacterial Membranes	Broad-spectrum antibacterial	[3]
Amides	-phenyl-carboxamide	ROS Scavenging	Reduction of oxidative hemolysis	[3]

Part 6: Mechanistic Signaling Pathway (Tpz-1)

The following diagram details the multi-target impact of Tpz-1 on cancer cell survival pathways.



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Caption: Tpz-1 induced apoptotic signaling cascade in acute myeloid leukemia cells.

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